

1-(3-Chlorophenyl)-4-propylpiperazine safety and handling precautions

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Compound of Interest

Compound Name: 1-(3-Chlorophenyl)-4-propylpiperazine

Cat. No.: B135626

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An In-Depth Technical Guide to the Safety and Handling of **1-(3-Chlorophenyl)-4-propylpiperazine** and Related Compounds

Disclaimer: Direct safety, handling, and toxicological data for **1-(3-Chlorophenyl)-4-propylpiperazine** is not readily available in the provided search results. This guide has been compiled using data from its close structural analog, 1-(3-Chlorophenyl)-4-(3-chloropropyl)piperazine hydrochloride (CAS: 52605-52-4), and the parent compound, 1-(3-Chlorophenyl)piperazine (mCPP). Researchers should handle **1-(3-Chlorophenyl)-4-propylpiperazine** with the utmost caution, assuming a similar or potentially greater hazard profile than these related compounds.

Hazard Identification and Classification

1-(3-Chlorophenyl)-4-(3-chloropropyl)piperazine hydrochloride is classified as a hazardous substance.^{[1][2]} It is an irritant and may cause respiratory irritation.^{[1][2]}

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.[1][2]
Eye Irritation	2 / 2A	H319: Causes serious eye irritation.[1][2][3]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation.[1][2]
Acute Toxicity, Oral	3 / 4	H301/H302: Toxic or harmful if swallowed.[3][4]

Signal Word: Warning[1][2] or Danger[3]

Hazard Pictograms:

- GHS07 (Irritant)[1]
- GHS06 (Toxic)[3]

Physical and Chemical Properties

The available data pertains to 1-(3-Chlorophenyl)-4-(3-chloropropyl)piperazine hydrochloride.

Table 2: Physicochemical Data

Property	Value	Source
Appearance	White to off-white powder	[1]
Molecular Formula	C13H18Cl2N2·HCl	[1]
Molecular Weight	309.66 g/mol	[1]
Melting Point	198-203 °C	[1][2]
Solubility	Soluble in warm DMSO and warm Methanol.[1] Does not mix well with water.[5]	[1][5]
Stability	Stable under ordinary conditions of use and storage.	[1][5]

Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure and risk.

Handling

- Engineering Controls: Use only in a well-ventilated area, preferably under a chemical fume hood.[6][7] Ensure eyewash stations and safety showers are close to the workstation.[7]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[1][6]
 - Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[5][6] Contaminated gloves should be replaced immediately.[5]
 - Respiratory Protection: For operations generating dust, use a NIOSH-approved particulate respirator (e.g., N95 or better).[8]
- General Hygiene: Avoid breathing dust.[1][6] Do not get in eyes, on skin, or on clothing.[1] Wash hands and any exposed skin thoroughly after handling.[6] Do not eat, drink, or smoke in work areas.[6]

Storage

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep container tightly closed and protected from sunlight and moisture.[\[1\]](#)[\[6\]](#)
- Store locked up.[\[6\]](#)[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)
[\[5\]](#)

First-Aid and Emergency Procedures

Immediate medical attention is required for significant exposures.[\[6\]](#)[\[7\]](#)

Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure	Source
Inhalation	Remove victim to fresh air and keep at rest in a comfortable position for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell.	[6][7]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.	[1][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical advice.	[1][6]
Ingestion	Do NOT induce vomiting. Rinse mouth. Call a POISON CENTER or doctor immediately.	[6][7]

Fire-Fighting Measures

- Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide.[5]
- Hazards: The material is a combustible solid but propagates flame with difficulty.[5] Dust clouds may form an explosive mixture with air.[5] Thermal decomposition can release irritating and toxic gases, including carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride.[5][6]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)

Spill Response

- Ventilate the area of the leak or spill.[\[1\]](#)
- Clean up spills immediately, avoiding dust generation.[\[5\]](#)
- Wear appropriate PPE, including respiratory protection.[\[5\]](#)
- Sweep up the material and shovel it into suitable containers for disposal.[\[6\]](#)
- Do not let the product enter drains.[\[4\]](#)

Experimental Protocols

The following protocols are for the synthesis of the analog 1-(3-Chlorophenyl)-4-(3-chloropropyl)piperazine hydrochloride and are provided for informational purposes.

Synthesis Protocol 1: Alkylation in Aqueous Acetone

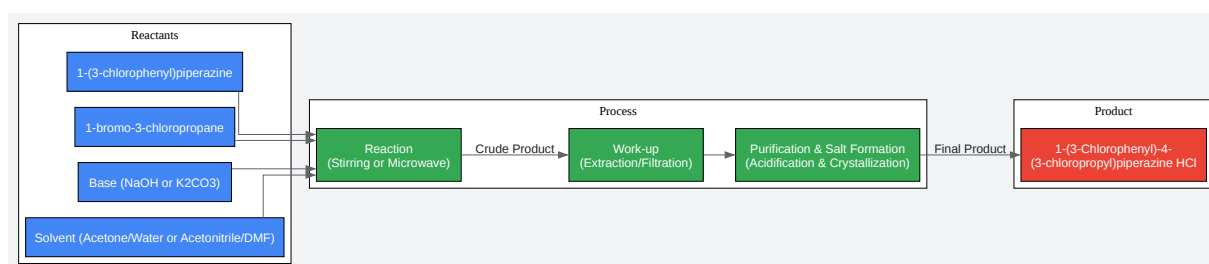
This method involves the alkylation of 1-(3-chlorophenyl)piperazine with 1-bromo-3-chloropropane.[\[9\]](#)[\[10\]](#)

- Reaction Setup: To a solution of sodium hydroxide (0.184 mole) in 75 mL of water and 75 mL of acetone, add 1-(3-chlorophenyl)piperazine hydrochloride (0.074 mole) and 1-bromo-3-chloropropane (0.074 mole).[\[9\]](#)
- Reaction: Stir the resulting mixture at 27°C for 18 hours.[\[9\]](#)
- Work-up: Separate the organic layer and concentrate it to an oil under reduced pressure.[\[9\]](#)
- Purification: Treat the oil with hot (85°C) 6 N HCl until the solution is complete. Filter the solution and store it at 5°C for 18 hours.[\[9\]](#)
- Isolation: Collect the precipitate by filtration to yield the hydrochloride salt of the product.[\[9\]](#)

Synthesis Protocol 2: Microwave-Assisted Synthesis

This method utilizes microwave radiation to accelerate the reaction.[\[11\]](#)

- **Reaction Mixture:** In a conical flask, combine 1-bromo-3-chloropropane (26 mmol), 1-(3-chlorophenyl)piperazine hydrochloride (10 mmol), tetrabutylammonium bromide (TBAB, 10 mmol), and potassium carbonate (K_2CO_3 , 30 mmol) in 3 cm³ of acetonitrile/DMF.[\[11\]](#)
- **Microwave Irradiation:** Subject the mixture to microwave radiation. Monitor the reaction progress by Thin Layer Chromatography (TLC).[\[11\]](#)
- **Work-up:** After the reaction is complete, add 50 cm³ of water and filter the resulting product.[\[11\]](#)
- **Salt Formation:** Dissolve the dried product in acetone and add a solution of 2M HCl in dioxane until acidic.[\[11\]](#)
- **Isolation:** Filter the precipitated hydrochloride salt on a Büchner funnel.[\[11\]](#)



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Caption: General workflow for the synthesis of 1-(3-Chlorophenyl)-4-(3-chloropropyl)piperazine HCl.

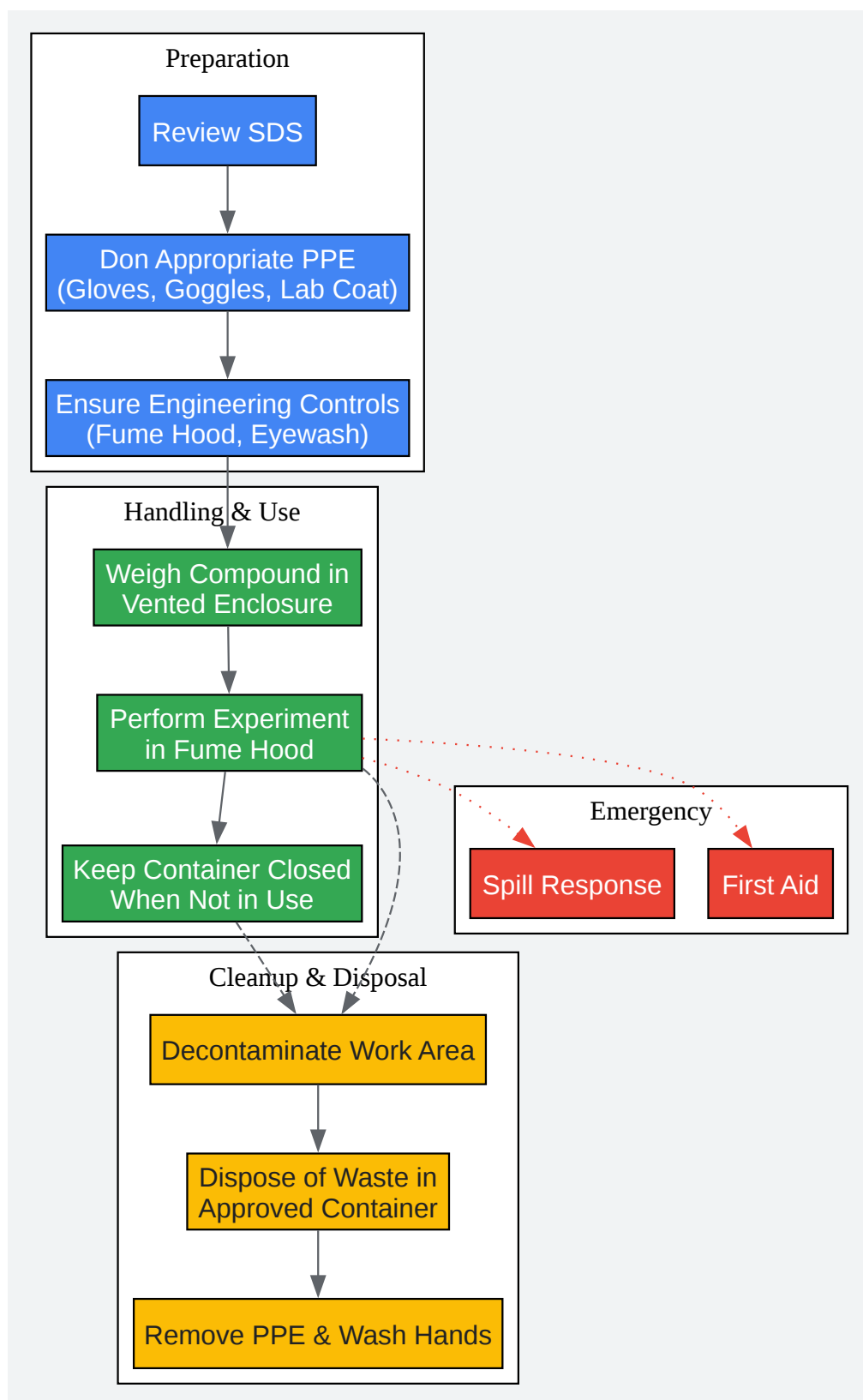
Analytical Methods

Various analytical techniques can be used for the identification and quantification of piperazine derivatives.[\[12\]](#)[\[13\]](#)

- Gas Chromatography-Mass Spectrometry (GC-MS): A primary method for the separation and identification of piperazines and their metabolites in various samples.[\[12\]](#)[\[14\]](#)
- High-Performance Liquid Chromatography (HPLC) with UV or DAD detection: Used for the quantitative analysis of piperazine derivatives.[\[13\]](#) Derivatization with agents like NBD-Cl may be required for trace analysis of non-UV active piperazines.[\[13\]](#)
- Thin Layer Chromatography (TLC): A simple and effective method for monitoring reaction progress.[\[11\]](#)

Toxicological and Biological Information

- Toxicology: No specific LD50 or LC50 data is available in the search results for 1-(3-Chlorophenyl)-4-(3-chloropropyl)piperazine. The primary hazards are skin, eye, and respiratory irritation.[\[1\]](#) Ingestion is considered harmful or toxic.[\[3\]](#)[\[4\]](#) Long-term exposure to high dust concentrations may cause changes in lung function.[\[5\]](#) The material is not reported as a carcinogen by IARC, NTP, ACGIH, or OSHA.[\[1\]](#)
- Metabolism: Studies on the related compound mCPP show extensive metabolism, primarily through hydroxylation of the aromatic ring and degradation of the piperazine moiety.[\[14\]](#)
- Signaling Pathways: The parent compound, 1-(3-chlorophenyl)piperazine (mCPP), is a metabolite of the antidepressant trazodone and acts as a serotonergic agonist.[\[15\]](#) It binds to and activates serotonin receptors.[\[15\]](#) However, no specific signaling pathway information was found for **1-(3-Chlorophenyl)-4-propylpiperazine** or its chloropropyl analog.



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Caption: Logical workflow for the safe handling of hazardous chemical powders in a research setting.

Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[5] Waste material should be managed in an appropriate and approved waste disposal facility.[1] Do not allow the chemical or wash water from cleaning equipment to enter drains.[5]

This guide provides a summary of the available safety and handling information for 1-(3-Chlorophenyl)-4-(3-chloropropyl)piperazine hydrochloride as a surrogate for **1-(3-Chlorophenyl)-4-propylpiperazine**. Researchers and drug development professionals must always consult the most current Safety Data Sheet for the specific compound being used and adhere to all institutional and regulatory safety protocols.

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